

A Comprehensive Technical Guide to the Solubility of 1,4-Diaminobutane Dihydrochloride

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Compound of Interest

Compound Name: 1,4-Diaminobutane dihydrochloride

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This technical guide provides an in-depth analysis of the solubility of **1,4-diaminobutane dihydrochloride**, a crucial parameter for its application in research, particularly in the formulation of cell culture media and as a precursor in chemical synthesis. Also known as putrescine dihydrochloride, this organic compound's solubility profile dictates its handling, storage, and utility in various experimental and developmental workflows.

Core Properties of 1,4-Diaminobutane Dihydrochloride

1,4-Diaminobutane dihydrochloride is the hydrochloride salt of 1,4-diaminobutane (putrescine), a biogenic amine. The salt is a white crystalline solid.^[1] Its salt form enhances its stability and modifies its solubility characteristics compared to the free base.

Quantitative Solubility Data

The solubility of **1,4-diaminobutane dihydrochloride** is highest in aqueous solutions, a characteristic attributed to its ionic nature. In contrast, its solubility in organic solvents is limited. The available quantitative data is summarized in the table below.

Solvent	Solubility	Molarity (approx.)	Temperature	Source(s)
Water	32 mg/mL	0.20 M	Not Specified	[2]
Water	100 mg/mL	0.62 M	Not Specified	[3]
Water	1 g/10 mL (100 mg/mL)	0.62 M	Not Specified	[4]
Water	930 g/L (930 mg/mL)	5.77 M	25 °C	[2]
Dimethyl Sulfoxide (DMSO)	Insoluble	-	Not Specified	[2]

Note: The significant variation in reported aqueous solubility may be due to differences in experimental conditions such as temperature, pH, and the hygroscopic nature of the compound. The higher value of 930 g/L should be approached with caution as it may represent solubility under specific conditions or be an outlier.

Qualitative Solubility Information

- Water: Described as "highly soluble" and "freely soluble".[\[1\]](#)[\[5\]](#)[\[6\]](#) The resulting solution is typically clear and colorless.[\[3\]](#)[\[4\]](#)
- Methanol: The free base, 1,4-diaminobutane, is reported to be soluble in methanol.[\[7\]](#) While specific data for the dihydrochloride salt is not readily available, it is expected to have some, albeit potentially limited, solubility in polar protic solvents like methanol and ethanol.[\[7\]](#)
- Chloroform/Methanol Mixture: **1,4-Diaminobutane dihydrochloride** has been used in a chloroform/methanol (v/v=9:1) solvent system to form a stable complex, suggesting some degree of solubility in this mixture.[\[8\]](#)

Experimental Protocol: Determination of Equilibrium Solubility (Shake-Flask Method)

The following is a generalized protocol for determining the equilibrium solubility of **1,4-diaminobutane dihydrochloride** in a given solvent. This method is based on the principle of saturating a solvent with the solute and then quantifying the dissolved concentration.

Materials:

- **1,4-Diaminobutane Dihydrochloride**
- Solvent of interest (e.g., water, ethanol)
- Analytical balance
- Vials with screw caps
- Constant temperature shaker/incubator
- Syringe filters (e.g., 0.22 µm)
- High-Performance Liquid Chromatography (HPLC) system or other suitable analytical instrument for quantification

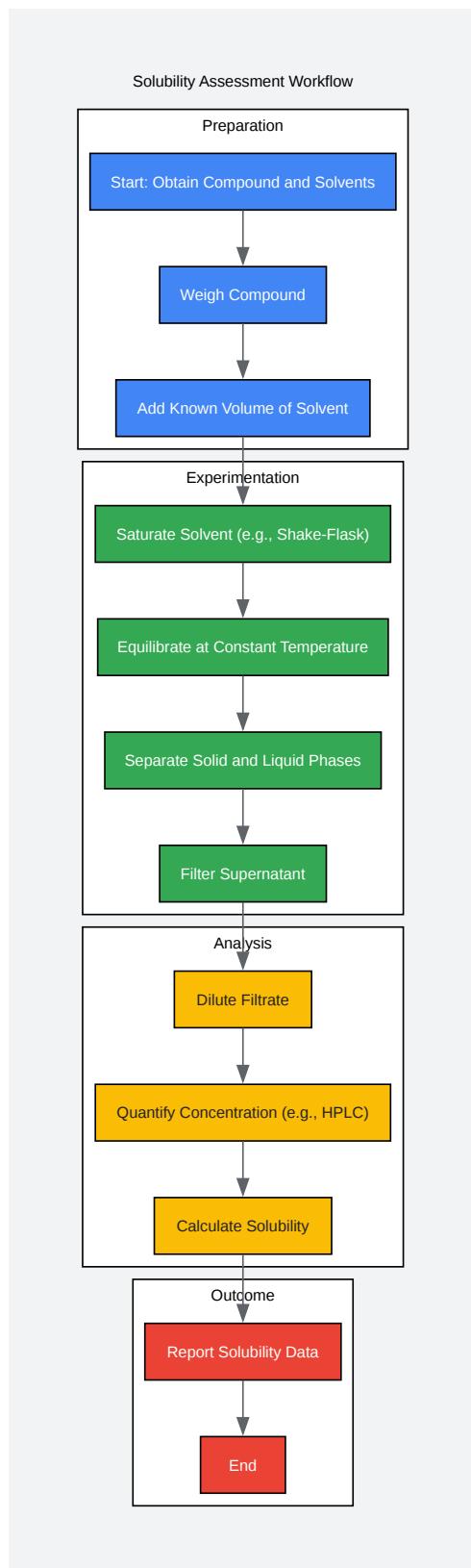
Procedure:

- Preparation: Add an excess amount of **1,4-diaminobutane dihydrochloride** to a vial containing a known volume of the solvent. The excess solid should be clearly visible.
- Equilibration: Tightly cap the vial and place it in a constant temperature shaker. Agitate the mixture at a constant speed for a predetermined period (typically 24-72 hours) to ensure equilibrium is reached.
- Phase Separation: After equilibration, allow the vial to stand undisturbed for a sufficient time to allow the undissolved solid to settle.
- Sample Collection: Carefully withdraw an aliquot of the supernatant using a syringe.
- Filtration: Immediately filter the collected supernatant through a syringe filter to remove any undissolved microparticles. This step is critical to prevent overestimation of solubility.

- Dilution: Dilute the clear filtrate with a known volume of the solvent to bring the concentration within the linear range of the analytical method.
- Quantification: Analyze the diluted sample using a validated analytical method, such as HPLC, to determine the concentration of **1,4-diaminobutane dihydrochloride**.
- Calculation: Calculate the solubility based on the measured concentration and the dilution factor.

Logical Workflow for Solubility Assessment

The following diagram illustrates a logical workflow for assessing the solubility of a compound like **1,4-diaminobutane dihydrochloride**.

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